

2,5-Diaminopyridine dihydrochloride safety and handling precautions

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Compound of Interest

Compound Name: 2,5-Diaminopyridine dihydrochloride

Cat. No.: B1582690

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An In-depth Technical Guide to the Safe Handling of **2,5-Diaminopyridine Dihydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **2,5-Diaminopyridine dihydrochloride**, a versatile chemical compound utilized in pharmaceutical development, biochemical research, and analytical chemistry.^[1] As a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders, its safe management in the laboratory is of paramount importance.^[1] This document is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this compound responsibly, ensuring personal safety and experimental integrity.

Understanding the Hazard Profile

2,5-Diaminopyridine dihydrochloride is classified as a hazardous substance. A thorough understanding of its potential risks is the foundation of safe handling.

Primary Hazards:

- Skin Irritation: Causes skin irritation.^{[2][3][4]} Prolonged or repeated contact can lead to dermatitis.

- Serious Eye Irritation: Causes serious eye irritation.[2][3][4] Direct contact can result in significant eye damage.
- Respiratory Irritation: May cause respiratory irritation if inhaled as a dust or aerosol.[2][3][4]

While some sources for the related compound 2,6-diaminopyridine suggest it is toxic if swallowed, this is a critical consideration for all isomers and salts until specific toxicity data for the dihydrochloride form becomes available.[2][4][5]

Physicochemical Properties Summary

Property	Value	Source
CAS Number	26878-35-3	[3][6][7]
Molecular Formula	C ₅ H ₇ N ₃ · 2HCl	[1][3][7]
Molecular Weight	182.05 g/mol	[1][3][7]
Appearance	Brown to purple solid/powder	[1][3]
Melting Point	264-271 °C (decomposes)	[1][6][7]
Solubility	Water soluble	[3]

Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to minimize exposure by isolating the hazard from the operator.

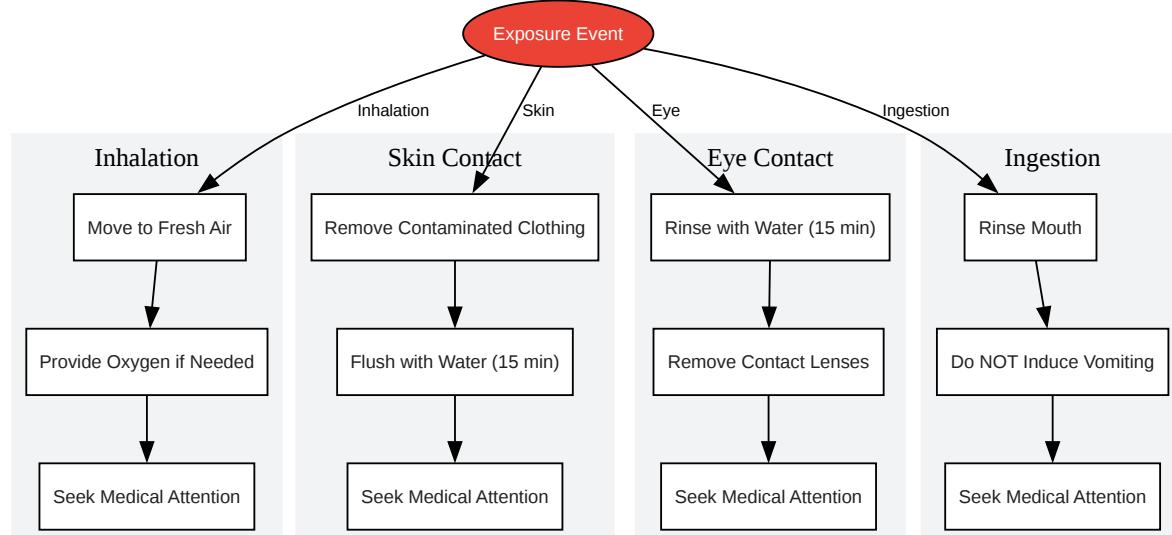
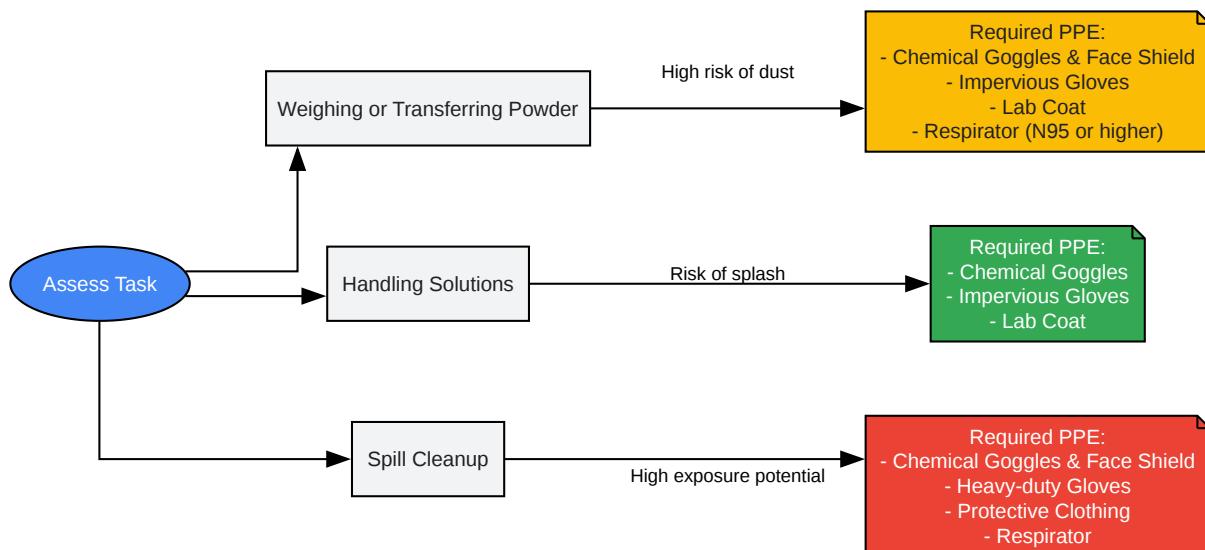
- Ventilation: All handling of **2,5-Diaminopyridine dihydrochloride** powder should be conducted in a well-ventilated area.[2][3][6][8][9] A certified chemical fume hood is mandatory for procedures that may generate dust, such as weighing, transferring, or preparing solutions. This is crucial to prevent inhalation of the powder, which can cause respiratory irritation.[2][3][4]
- Safety Equipment: A safety shower and eyewash station must be readily accessible in any laboratory where this compound is handled.[10]

Personal Protective Equipment (PPE): A Necessary Barrier

Appropriate PPE is essential to prevent direct contact with **2,5-Diaminopyridine dihydrochloride**.

- Eye and Face Protection: Chemical safety goggles or glasses are required.[2][5] A face shield should also be worn when there is a risk of splashing or dust generation.[2][8]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[2][3] Gloves must be inspected for integrity before use and removed using the proper technique to avoid skin contact.[8]
- Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact. [2][3]
- Respiratory Protection: For situations where dust concentrations may exceed exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2][3][8]

PPE Selection Workflow



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